

## Resveratrol-d4 molecular weight and chemical formula

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# Resveratrol-d4: A Technical Guide for Researchers

For Immediate Release

This technical guide provides an in-depth overview of **Resveratrol-d4**, a deuterated analog of the well-studied polyphenol, resveratrol. Designed for researchers, scientists, and professionals in drug development, this document details the molecule's fundamental properties, its application in experimental settings, and its interaction with key cellular signaling pathways.

### **Core Molecular Data**

**Resveratrol-d4**, also known as trans-**Resveratrol-d4**, is a synthesized form of resveratrol where four hydrogen atoms on the phenol ring have been replaced by deuterium. This isotopic labeling makes it an invaluable tool in analytical chemistry, particularly as an internal standard for the accurate quantification of resveratrol in various biological matrices.



Property	Value	Source(s)
Chemical Formula	C14H8D4O3	[1][2][3][4]
Molecular Weight	232.27 g/mol	[2][3][5]
Monoisotopic Mass	232.103751224 Da	[5]
CAS Number	1089051-56-8	[1][4]

# Application in Experimental Protocols: Quantification of Resveratrol

The primary application of **Resveratrol-d4** is as an internal standard in mass spectrometry-based analytical methods, such as Liquid Chromatography-Mass Spectrometry (LC-MS), to ensure the precise quantification of resveratrol. Its chemical properties are nearly identical to resveratrol, but its increased mass allows it to be distinguished by the mass spectrometer.

## Experimental Protocol: Quantification of Resveratrol in Plasma using LC-MS/MS

This protocol outlines a general procedure for the quantification of resveratrol in plasma samples using **Resveratrol-d4** as an internal standard.

- 1. Sample Preparation:
- To a 100  $\mu$ L plasma sample, add a known concentration of **Resveratrol-d4** solution (e.g., 10  $\mu$ L of a 1  $\mu$ g/mL solution).
- Perform protein precipitation by adding 300 μL of ice-cold acetonitrile.
- Vortex the mixture for 1 minute to ensure thorough mixing.
- Centrifuge the sample at 12,000 rpm for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.



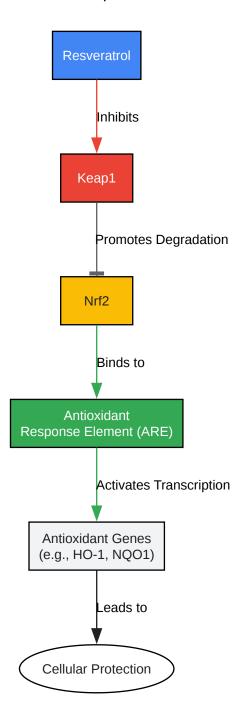
- Reconstitute the dried extract in 100 μL of the initial mobile phase for LC-MS/MS analysis.
- 2. LC-MS/MS Analysis:
- Liquid Chromatography (LC):
  - Column: A C18 reverse-phase column is typically used.
  - Mobile Phase: A gradient elution with two solvents is common, for instance, Solvent A:
    Water with 0.1% formic acid and Solvent B: Acetonitrile with 0.1% formic acid.
  - Flow Rate: A typical flow rate is 0.4 mL/min.
  - Injection Volume: 5-10 μL of the reconstituted sample is injected.
- Mass Spectrometry (MS):
  - Ionization Mode: Electrospray ionization (ESI) in negative or positive mode can be used.
  - Detection Mode: Multiple Reaction Monitoring (MRM) is employed to selectively detect and quantify resveratrol and Resveratrol-d4. The specific precursor and product ion transitions for both molecules would be monitored.
- 3. Data Analysis:
- A calibration curve is generated by plotting the ratio of the peak area of resveratrol to the peak area of Resveratrol-d4 against a series of known concentrations of resveratrol standards.
- The concentration of resveratrol in the plasma samples is then determined by interpolating the peak area ratio from the calibration curve.

### **Role in Cellular Signaling Pathways**

As a deuterated analog, **Resveratrol-d4** is expected to exhibit the same biological activities as resveratrol. Resveratrol is known to modulate a variety of signaling pathways, playing a role in its antioxidant, anti-inflammatory, and potential therapeutic effects.



One of the key pathways influenced by resveratrol is the Nrf2 signaling pathway, which is a critical regulator of the cellular antioxidant response.



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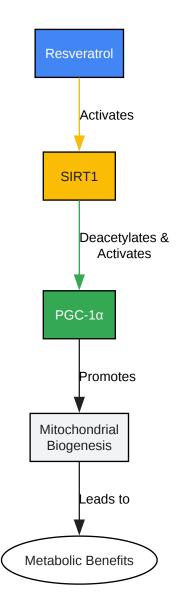
Caption: Resveratrol's activation of the Nrf2 signaling pathway.



Under normal conditions, the protein Keap1 binds to Nrf2, leading to its degradation.

Resveratrol can inhibit Keap1, allowing Nrf2 to accumulate and translocate to the nucleus. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter region of various antioxidant genes, leading to their transcription. The resulting proteins, such as Heme Oxygenase-1 (HO-1) and NAD(P)H Quinone Dehydrogenase 1 (NQO1), contribute to cellular protection against oxidative stress.

Another significant pathway modulated by resveratrol involves Sirtuin 1 (SIRT1), a protein deacetylase implicated in cellular metabolism, stress resistance, and aging.



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Caption: Resveratrol's activation of the SIRT1 signaling pathway.



Resveratrol is known to activate SIRT1. This activation leads to the deacetylation and subsequent activation of various downstream targets, including Peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC- $1\alpha$ ). Activated PGC- $1\alpha$  is a master regulator of mitochondrial biogenesis, the process of generating new mitochondria. This enhancement of mitochondrial function is linked to many of the metabolic benefits attributed to resveratrol.

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